

Personal protective equipment for handling Copper hydroxide phosphate ($\text{Cu}_2(\text{OH})(\text{PO}_4)$)

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Compound of Interest

Compound Name: *Copper hydroxide phosphate*
($\text{Cu}_2(\text{OH})(\text{PO}_4)$)

Cat. No.: B083731

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Essential Safety and Handling Guide for Copper Hydroxide Phosphate

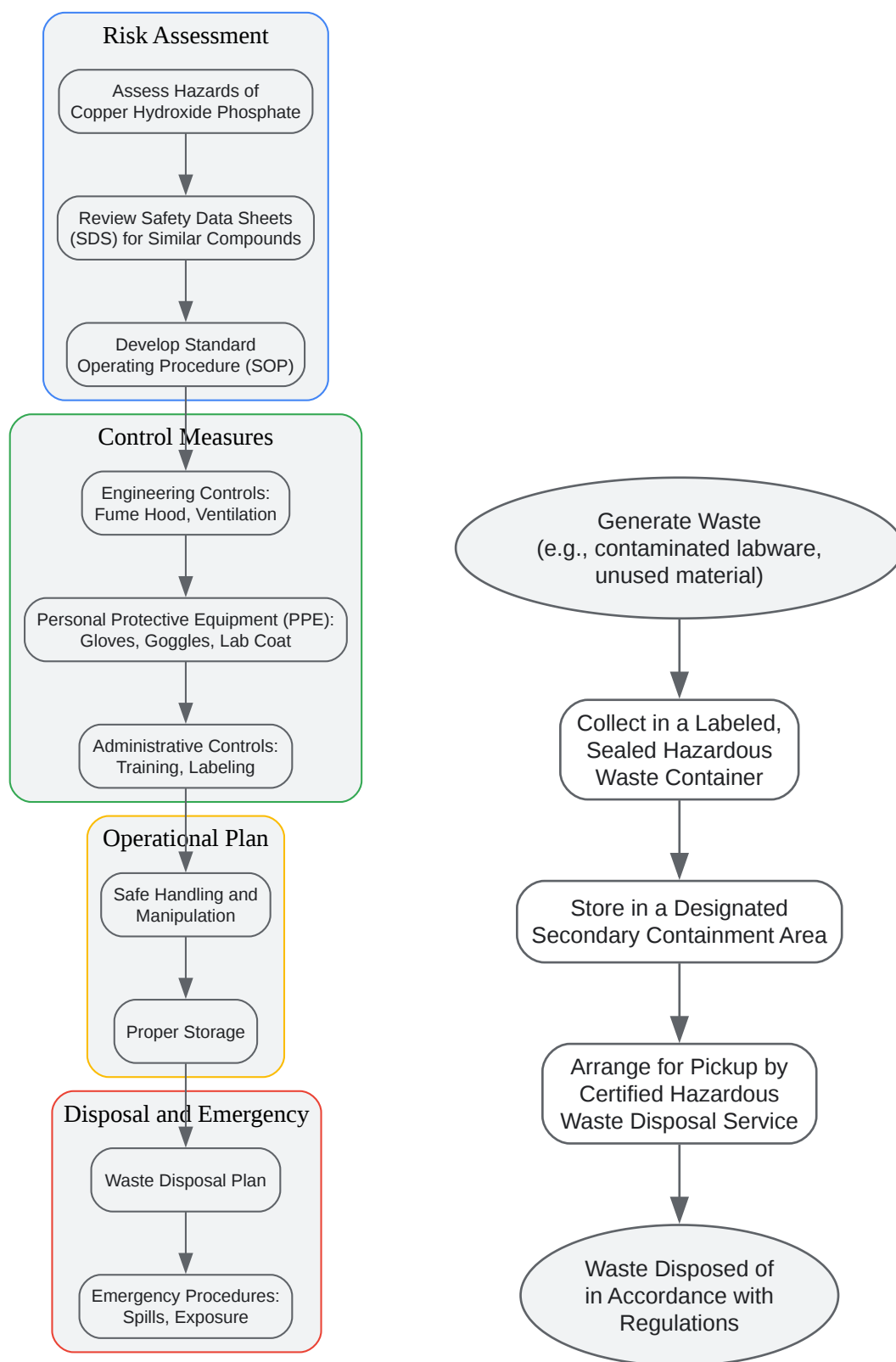
For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety and logistical information for handling Copper hydroxide phosphate ($\text{Cu}_2(\text{OH})(\text{PO}_4)$). The following procedures and recommendations are designed to ensure a safe laboratory environment and proper disposal of materials.

Hazard Identification and Risk Assessment

Copper hydroxide phosphate is an inorganic copper compound. While specific toxicity data for this exact compound is not readily available, it should be handled with the same precautions as other copper compounds, which can be irritating to the eyes, skin, and respiratory tract. Ingestion of significant amounts can lead to copper poisoning.

Workflow for Safe Handling:



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